

interhalogen compound comparison table

properties

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Compound Focus: Iodine tribromide

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Comparison of Interhalogen Compounds

The following table organizes the fundamental properties of major interhalogen compounds, providing a clear overview for comparison [1] [2] [3].

Compound	Type	Physical State (at 298K)	Melting Point (K)	Boiling Point (K)	Molecular Geometry	Key Properties & Applications
ClF [1] [2]	AX	Colorless gas	117	173	Linear	Good fluorinating agent [4].
BrF [1] [2]	AX	Pale brown gas	-240	-293	Linear	Unstable; disproportionates to Br ₂ and BrF ₃ [2].
IF [2]	AX	Detected spectroscopically	-	-	Linear	Highly unstable; disproportionates to I ₂ and IF ₅ [2].
BrCl [1]	AX	Gas (impure)	dissoc.	-278	Linear	-

Compound	Type	Physical State (at 298K)	Melting Point (K)	Boiling Point (K)	Molecular Geometry	Key Properties & Applications
ICI [1] [5]	AX	Red solid (α -form) / Brown-red solid (β -form)	300 (α -form)	~373	Linear	Iodates organic compounds; used as Wij's reagent to determine iodine value of fats/oils [4] [5].
IBr [1] [2]	AX	Black solid	313	389	Linear	-
ClF₃ [1] [2]	AX ₃	Colorless gas	197	285	T-shaped	Extremely reactive fluorinating agent; used in uranium processing (production of UF ₆) and rocket fuels [4] [6] [2].
BrF₃ [1] [2]	AX ₃	Yellow-green liquid	282	399	T-shaped	Strong fluorinating agent; good non-aqueous ionizing solvent (self-ionizes: $2\text{BrF}_3 \rightleftharpoons [\text{BrF}_2]^+ + [\text{BrF}_4]^-$) [4] [2].
IF₃ [1] [5]	AX ₃	Yellow powder	245 (dec)	-	T-shaped	Unstable [2].
ICl₃ [1] [5]	AX ₃	Orange solid	337 (sub)	-	Planar dimer (I ₂ Cl ₆)	Exists as a dimer in solid state [2].
ClF₅ [1] [2]	AX ₅	Colorless gas	170	260	Square pyramidal	Violent fluorinating agent [2].
BrF₅ [1] [2]	AX ₅	Colorless liquid	212.5	314	Square pyramidal	Powerful fluorinating and oxidizing agent;

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						reacts explosively with water [2] [3].
IF ₅ [1] [2]	AX ₅	Colorless liquid	282.5	373	Square pyramidal	Fluorinating agent; self-ionizes (2IF ₅ ⇌ [IF ₄] ⁺ + [IF ₆] ⁻) [4] [2].
IF ₇ [1] [2]	AX ₇	Colorless gas	278 (sub)	-	Pentagonal bipyramidal	Strong fluorinating agent; used to form polyhalides [4] [2].

Experimental Context and Protocols

The data in the table is supported by well-established experimental methods in inorganic chemistry.

Preparation Protocols

Most interhalogens are synthesized via **direct combination of halogen elements** under controlled conditions [4] [3]. The specific product formed depends on the temperature, pressure, and stoichiometric ratios [1] [2].

- **Example: Preparation of ClF₃** [2] [3]: Chlorine (Cl₂) is reacted with an excess of fluorine (F₂) at 250 °C in a nickel tube.
- **Example: Preparation of Iodine Trichloride (ICl₃)** [3]: Formed by the direct combination of iodine (I₂) and chlorine (Cl₂) at low temperatures.

Higher interhalogens can also be prepared by the **halogenation of lower interhalogens** [3].

- **Example: Preparation of ClF₅** [2] [3]: Chlorine trifluoride (ClF₃) is reacted with fluorine gas (F₂) at high temperatures and pressures.

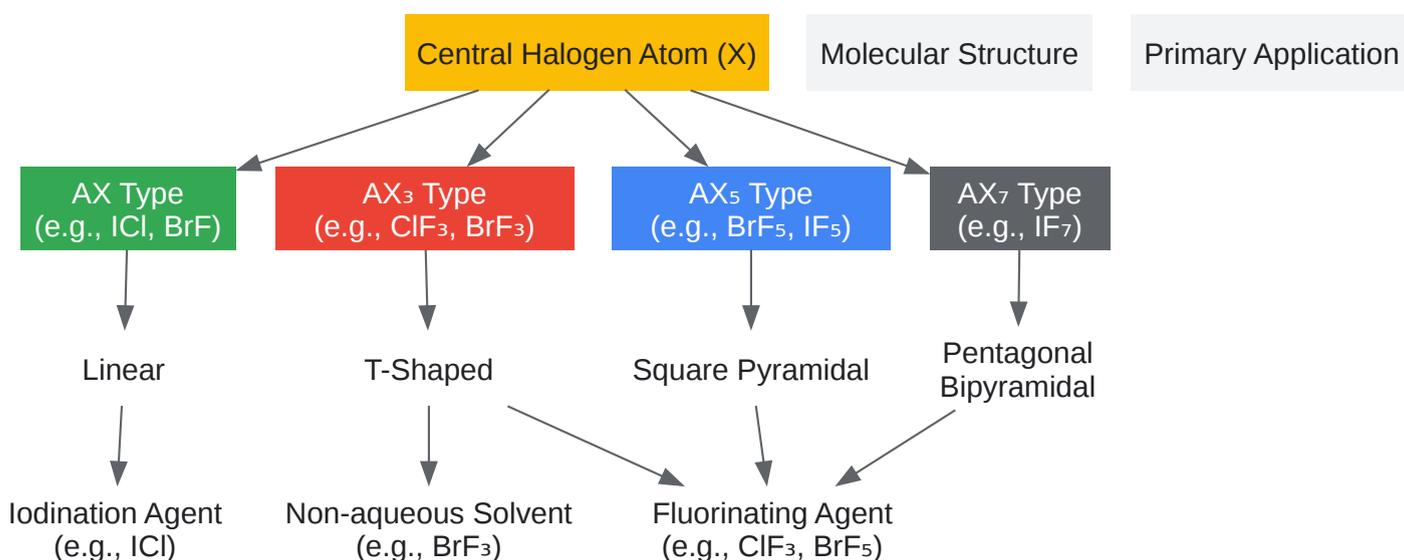
Key Reaction Methodologies

The reactivity of interhalogens is often demonstrated through two characteristic reactions:

- **Hydrolysis:** Interhalogens react with water, yielding a halide ion from the smaller, more electronegative halogen and an oxoanion from the larger, central halogen [4] [2] [3].
 - **General Protocol:** The interhalogen compound is introduced to water, often in a controlled, stoichiometric reaction.
 - **Example with ICl** [3] [5]: $\text{ICl} + \text{H}_2\text{O} \rightarrow \text{HCl} + \text{HOI}$ (Hypoiodous acid)
 - **Example with BrF₅** [3] [5]: $\text{BrF}_5 + 3\text{H}_2\text{O} \rightarrow 5\text{HF} + \text{HBrO}_3$ (Bromic acid). This reaction can be explosive [2].
- **Fluorination of Metals and Oxides:** Fluorine-containing interhalogens are powerful fluorinating agents used to convert metals or metal oxides to their fluorides [4] [5].
 - **General Protocol:** The target material is exposed to the vapor or liquid of the interhalogen compound, often with heating.
 - **Example with BrF₃ and Uranium Oxide** [5]: $3\text{UO}_2 + 4\text{BrF}_3 \rightarrow 3\text{UF}_4 + 2\text{Br}_2 + 3\text{O}_2$
 - **Example with ClF₃ and Uranium Tetrafluoride** [5]: $\text{UF}_4 + \text{ClF}_3 \rightarrow \text{UF}_6 + \text{ClF}$ (This is a key step in uranium enrichment [5]).

Structural and Reactivity Relationships

The molecular geometry and reactivity of interhalogens are governed by VSEPR theory. The following diagram illustrates the structural diversity and a key application of these compounds.



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Interhalogen Compounds: Structure and Application Relationships This chart shows how the structure of an interhalogen compound, determined by its type (AX, AX₃, etc.), relates to its common applications. For instance, T-shaped AX₃ compounds like BrF₃ are versatile, serving as both powerful fluorinating agents and non-aqueous solvents [4] [2].

Conclusion

In summary, interhalogen compounds are a diverse family of reactive molecules with distinct properties:

- **Reactivity:** They are typically **more reactive than halogens** (except F₂) due to weaker A-X' bonds compared to X-X bonds [4] [6] [3]. Their reactivity follows a general order: ClF₃ > BrF₅ > IF₇ > ClF > BrF₃ > IF₅ > BrF > IF₃ > IF [4] [5].
- **Stability:** Thermal stability often increases with the size of the central atom for a given type (e.g., IF > BrF > ClF) [3].
- **Handling Considerations:** Most interhalogens are **highly sensitive to moisture** and require strict inert conditions for synthesis and handling [7] [2]. Their high reactivity and propensity for violent hydrolysis or oxidation necessitate careful risk assessment for any application.

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To cite this document: Smolecule. [interhalogen compound comparison table properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1910029#interhalogen-compound-comparison-table-properties>]

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